

## 2-Undecanone GC-MS identification

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### Compound Focus: 2-Undecanone

CAS No.: 112-12-9

Cat. No.: S560417

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## GC-MS Identification Parameters

For reliable identification, you can reference the following retention index data obtained from various non-polar GC columns. This table allows you to compare and select the appropriate method for your system.

**Table 1: Retention Indices (RI) for 2-Undecanone on Common Non-Polar GC Stationary Phases [1]**

Column Type	Active Phase	Temperature Program	Retention Index (RI)	Carrier Gas
Capillary	DB-5	60°C to 246°C @ 3 K/min	1291	Helium
Capillary	HP-5MS	60°C @ 8 min to 250°C @ 30 min @ 2 K/min	1294	Helium
Capillary	SE-54	60°C to 246°C @ 3 K/min	1291	Helium
Capillary	CP Sil 8 CB	50°C @ 2 min to 220°C @ 3 K/min	1285	Hydrogen
Capillary	OV-101	Isothermal at 150°C	1276.9	Not Specified
Packed	OV-101	Isothermal at 220°C	1298.5	Nitrogen

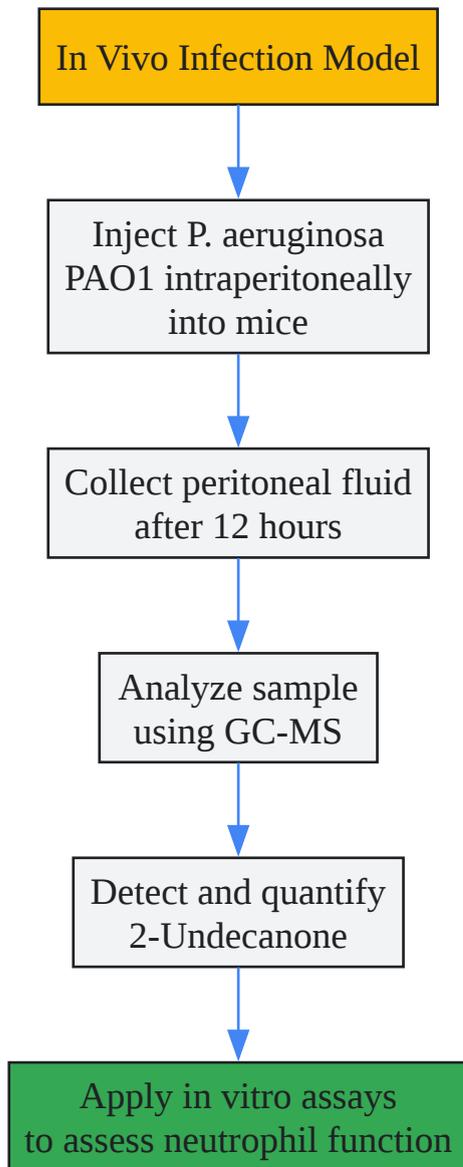
## Experimental Protocol: Identification in a Biological Context

The following methodology is adapted from a 2022 study that identified and quantified **2-Undecanone** from *Pseudomonas aeruginosa*-infected mice. [2]

### Sample Preparation and GC-MS Analysis

- **In Vivo Infection Model:** Mice were intraperitoneally injected with *P. aeruginosa* PAO1.
- **Sample Collection:** Peritoneal fluid was collected 12 hours post-infection using 2 mL of phosphate-buffered saline (PBS).
- **GC-MS Identification:** The peritoneal fluid was analyzed directly. **2-Undecanone** was detected in the infected mice but was absent in non-infected controls.
- **Quantification:** A calibration curve ranging from 5 nM to 5 mM was established. The measured concentration in the diluted peritoneal fluid was approximately **1.48 ± 1.17 μM**. The study estimated the *in vivo* concentration to be approximately **200 μM**, accounting for the natural volume of peritoneal fluid. [2]

The workflow below summarizes the key experimental and analytical steps from this study:



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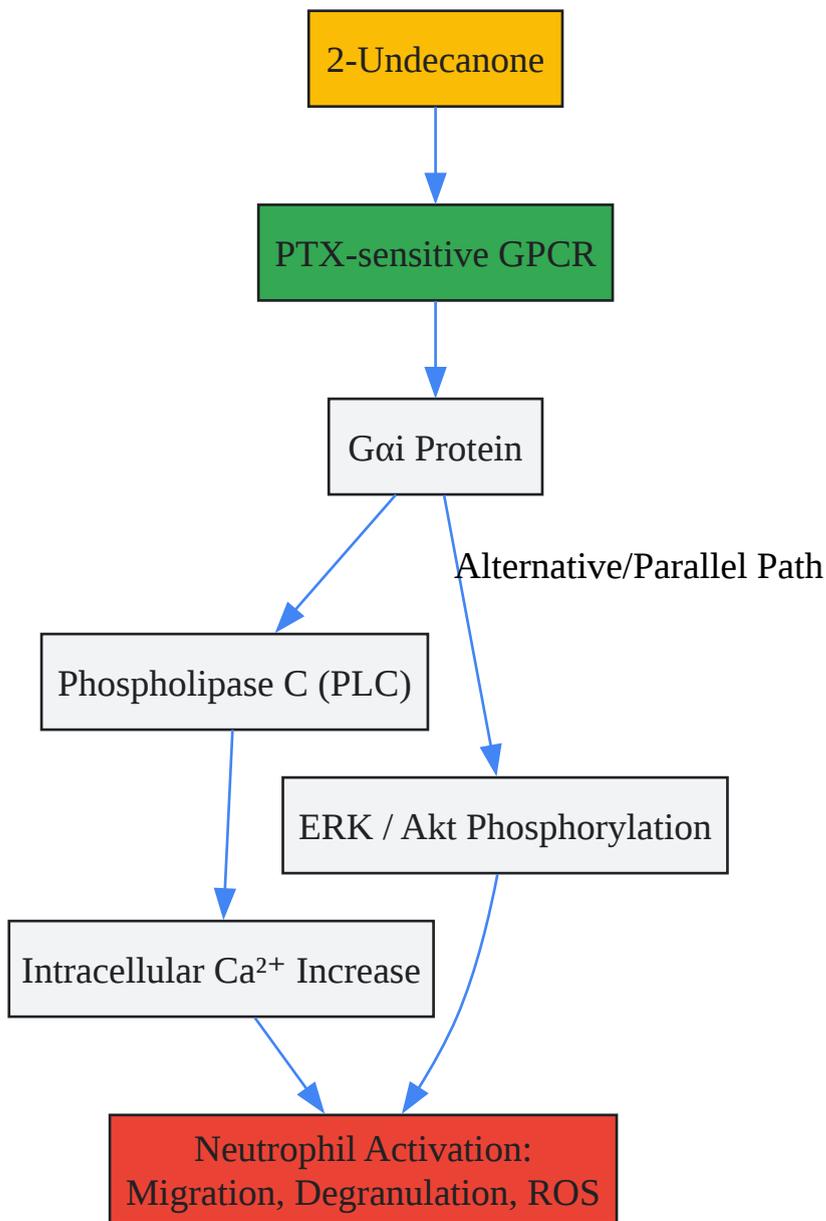
## Key Findings on Neutrophil Function

The same study investigated the immunomodulatory effects of **2-Undecanone** on neutrophils. The experiments and their outcomes are summarized below.

**Table 2: Summary of Neutrophil Functional Assays upon 2-Undecanone Exposure [2]**

Assay Type	Stimulus	Effect of 2-Undecanone	Interpretation
<b>Chemotaxis</b>	2-Undecanone alone	Induced significant neutrophil migration	Acts as a chemoattractant
<b>Activation</b>	2-Undecanone alone	Increased degranulation & ROS generation	Activates Gai-PLC pathway, raising intracellular Ca <sup>2+</sup>
<b>Bactericidal Activity</b>	<i>P. aeruginosa</i> bacteria	Significantly decreased bacterial killing	Suppresses host defense
<b>NETosis</b>	LPS from <i>P. aeruginosa</i>	Inhibited Neutrophil Extracellular Trap formation	Limits a key antimicrobial mechanism
<b>Cytokine Secretion</b>	LPS from <i>P. aeruginosa</i>	Reduced TNF- $\alpha$ , IL-6, IL-1 $\beta$ , IL-10	Attenuates inflammatory response
<b>Cell Survival</b>	LPS from <i>P. aeruginosa</i>	Induced apoptosis (via $\uparrow$ caspase-3, $\downarrow$ Bcl-2)	Promotes neutrophil death under inflammation

The signaling pathways involved in these neutrophil responses are illustrated in the following diagram:



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## Key Considerations for Researchers

- **Context is Crucial:** Be aware that **2-Undecanone** has a dual role. It directly activates several neutrophil pathways but simultaneously suppresses the cell's ability to mount an effective immune response against pathogens like *P. aeruginosa*. [2]
- **Natural Occurrence:** This compound is not exclusive to bacteria. It is found in various plants and fruits, so its presence in a sample does not automatically indicate a bacterial source. [3] [4]

- **Mass Spectral Library:** The NIST Mass Spectral Library contains reference data for **2-Undecanone**, which is essential for confirming its identity in your samples. [5]

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## References

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To cite this document: Smolecule. [2-Undecanone GC-MS identification]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b560417#2-undecanone-gc-ms-identification>]

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